Penconazole Hydroxide: An In-depth Technical Guide to its Environmental Fate and Degradation

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Compound of Interest	
Compound Name:	*Penconazol Hydroxide*
Cat. No.:	*B15292639*

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Introduction

Penconazole is a systemic triazole fungicide widely used in agriculture to control a variety of fungal pathogens on fruits and vegetables. Its efficacy lies in the inhibition of ergosterol biosynthesis, a critical component of fungal cell membranes. Understanding the environmental fate and degradation of penconazole and its metabolites is crucial for assessing its ecological impact and ensuring food safety. This technical guide provides a comprehensive overview of the environmental degradation pathways of penconazole, with a specific focus on its hydroxylated metabolite, penconazole hydroxide. The information presented herein is intended to support researchers, scientists, and professionals in the fields of environmental science and drug development.

Data Presentation

The environmental persistence and degradation of penconazole are influenced by various abiotic and biotic factors. The following tables summarize key quantitative data on the dissipation of penconazole under different environmental conditions.

Table 1: Summary of Penconazole Degradation Half-Lives (DT50)

| Environmental Compartment	Condition	Half-Life (DT50)	Reference
Soil	Aerobic, unsterile	178 days (range: 61-238 days)	[1][2]
Soil	Aerobic, sterile	Stable (86% remaining after 84 days)	[1][2]
Soil	Photolysis	148 days	[1]
Aqueous Solution	Hydrolysis (pH 4, 5, 7, 9)	Stable	[1][2]

Table 2: Degradation Half-Lives of Key Penconazole Metabolites in Soil

Metabolite	Chemical Name	Half-Life (DT50) in Soil	Reference
CGA179944	2-(2,4-dichlorophenyl)-3-(1H-1,2,4-triazol-1-yl)propionic acid	17 days (range: 7.3-25 days)	[1]
1,2,4-Triazole	1H-1,2,4-triazole	9.2 days (range: 6.3-12 days)	[1]

Environmental Degradation Pathways

The degradation of penconazole in the environment proceeds through a series of metabolic transformations, primarily initiated by oxidation of the alkyl side chain. The principal degradation pathway involves the formation of hydroxylated intermediates, subsequent oxidation, and eventual cleavage of the molecule to form 1,2,4-triazole.

Penconazole Degradation Pathway
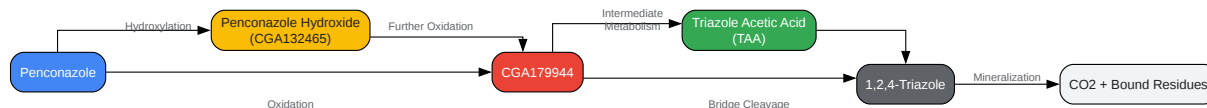
Caption: Proposed metabolic pathway of penconazole in the environment.

Experimental Protocols

The following sections outline the general methodologies for key environmental fate studies on penconazole, based on internationally recognized guidelines such as those from the Organisation for Economic Co-operation and Development (OECD).

Aerobic Soil Metabolism (based on OECD Guideline 307)

Objective: To determine the rate and route of penconazole degradation in soil under aerobic conditions.

Methodology:

- Test System: Fresh, sieved soil with known characteristics (pH, organic carbon content, texture) is used. Both sterile (autoclaved) and non-sterile soil samples are prepared to differentiate between chemical and microbial degradation.

- Application:^{14}C-labeled penconazole, typically labeled in the triazole or phenyl ring, is applied to the soil samples at a concentration relevant to agricultural use.

- Incubation: The treated soil samples are incubated in the dark at a constant temperature (e.g., 20°C) and moisture content (e.g., 40-60% of maximum water holding capacity). A continuous flow of carbon dioxide-free, humidified air is passed through the incubation vessels.

- Sampling and Analysis: At periodic intervals, replicate soil samples are extracted with appropriate solvents (e.g., methanol, acetonitrile). The extracts are analyzed by techniques

such as High-Performance Liquid Chromatography (HPLC) with radiometric detection and Liquid Chromatography-Mass Spectrometry (LC-MS/MS) to identify and quantify the parent compound and its degradation products.[1] Volatile organic compounds and 14CO2 in the effluent air are trapped and quantified.

- Data Analysis: The disappearance time of penconazole and the formation and decline of metabolites are used to calculate degradation rates and half-lives (DT50).

Soil Photolysis (based on OECD Guideline 316)

Objective: To assess the degradation of penconazole on the soil surface when exposed to light.

Methodology:

- Sample Preparation: A thin layer of soil is treated with 14C-labeled penconazole. The treated soil is then exposed to a light source that simulates natural sunlight.

- Irradiation: The samples are irradiated for a defined period, with control samples incubated in the dark to account for non-photolytic degradation.

- Sampling and Analysis: At various time points, soil samples are collected and extracted. The extracts are analyzed using chromatographic techniques to determine the concentration of penconazole and its photoproducts.

- Data Analysis: The rate of photolytic degradation and the corresponding half-life are calculated. In the case of penconazole, it was found to be relatively stable with a half-life of 148 days.[1]

Hydrolysis (based on OECD Guideline 111)

Objective: To determine the rate of abiotic degradation of penconazole in aqueous solutions at different pH levels.

Methodology:

- Test Solutions: Sterile aqueous buffer solutions are prepared at environmentally relevant pH values (e.g., 4, 7, and 9).

- Incubation: Penconazole is added to the buffer solutions, and the samples are incubated in the dark at a constant temperature.

- Sampling and Analysis: Aliquots of the solutions are taken at various time intervals and analyzed for the concentration of the parent compound.

- Results: Penconazole has been shown to be stable to hydrolysis under typical environmental pH conditions.[1][2]

Adsorption/Desorption in Soil (based on OECD Guideline 106)

Objective: To determine the potential for penconazole to bind to soil particles and its mobility in the soil.

Methodology:

- Adsorption Phase: A batch equilibrium method is used. Soil samples are equilibrated with aqueous solutions of 14C-penconazole of varying concentrations. After equilibration, the soil and aqueous phases are separated by centrifugation, and the concentration of penconazole in the aqueous phase is measured.

- Desorption Phase: The soil from the adsorption phase is then equilibrated with a pesticide-free solution to determine the extent of desorption.

- Data Analysis: The results are used to calculate the soil organic carbon-water partitioning coefficient (Koc), which indicates the potential for leaching.

Analytical Methodologies

The accurate quantification of penconazole and its metabolites in environmental matrices is essential for fate and residue studies.

Sample Extraction and Cleanup

- Soil: Extraction is typically performed with polar organic solvents such as methanol or acetonitrile, followed by partitioning with a non-polar solvent like hexane or dichloromethane.

[1]

- Water: Solid-phase extraction (SPE) is a common technique for concentrating the analytes from water samples.

Instrumental Analysis

- Gas Chromatography (GC): GC coupled with an Electron Capture Detector (ECD) or a Nitrogen-Phosphorus Detector (NPD) is a widely used method for the analysis of penconazole.[1]

- Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): This technique offers high sensitivity and selectivity for the analysis of penconazole and its polar metabolites, often requiring minimal sample cleanup.[1]

Experimental Workflow for Penconazole Residue Analysis
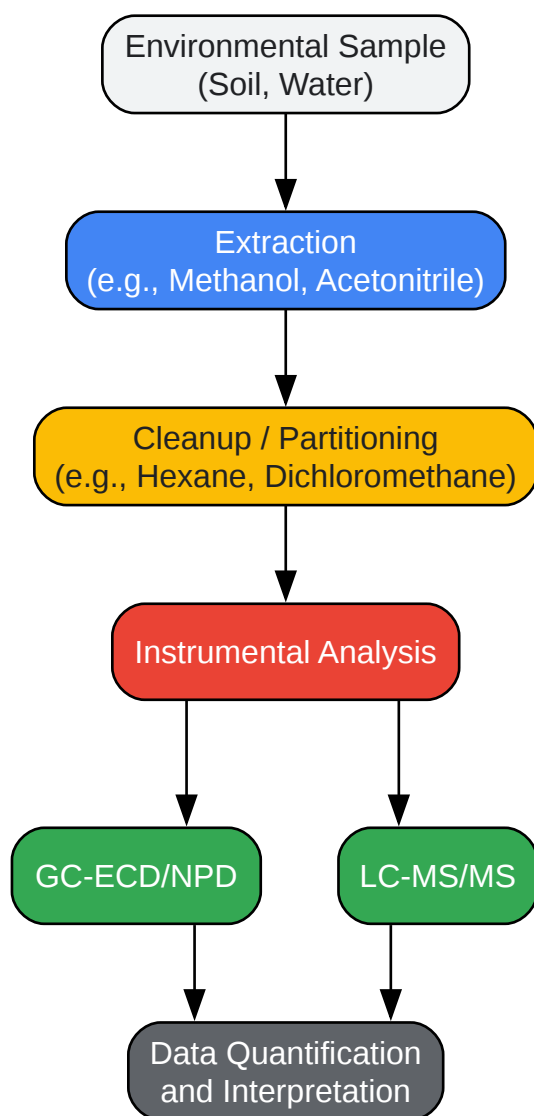
Caption: General workflow for the analysis of penconazole residues.

Conclusion

This technical guide provides a summary of the current understanding of the environmental fate and degradation of penconazole and its hydroxide metabolite. The data indicates that penconazole is moderately persistent in soil, with microbial degradation being the primary dissipation route. It is stable to hydrolysis in aqueous environments. The main degradation pathway involves oxidation of the alkyl chain, leading to the formation of penconazole hydroxide and other intermediates, which are further degraded to 1,2,4-triazole and eventually mineralized. The provided experimental protocols and analytical methods offer a framework for

researchers to conduct further studies in this area. A thorough understanding of these processes is vital for the development of sustainable agricultural practices and the protection of environmental and human health.

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References

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- To cite this document: BenchChem. [Penconazole Hydroxide: An In-depth Technical Guide to its Environmental Fate and Degradation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15292639#penconazol-hydroxide-environmental-fate-and-degradation]

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